

Physical properties of 3,4,5-Trimethylaniline (melting point, boiling point)

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Compound of Interest

Compound Name: **3,4,5-Trimethylaniline**

Cat. No.: **B161109**

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Technical Guide: Physical Properties of 3,4,5-Trimethylaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **3,4,5-Trimethylaniline**, a compound of interest in various research and development applications. The data presented is supported by detailed experimental protocols for its determination, ensuring reproducibility and accuracy in a laboratory setting.

Core Physical Properties

The melting and boiling points are critical physical constants for the identification, purification, and handling of **3,4,5-Trimethylaniline**.

Data Presentation

Physical Property	Value	Conditions
Melting Point	79-80 °C	Atmospheric Pressure
Boiling Point	246.9 °C	Atmospheric Pressure
Boiling Point	133-135 °C	16 Torr

Experimental Protocols

The following sections detail the standard methodologies for determining the melting and boiling points of a solid organic compound such as **3,4,5-Trimethylaniline**.

Melting Point Determination

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid state. For a pure substance, this transition occurs over a narrow temperature range.

Methodology: Capillary Method

This is a common and reliable method for determining the melting point of a solid organic compound.

- Sample Preparation: A small amount of dry, finely powdered **3,4,5-Trimethylaniline** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is attached to a thermometer with the bulb of the thermometer level with the sample. This assembly is then placed in a heating bath (such as a Thiele tube containing mineral oil or a modern digital melting point apparatus).
- Heating: The heating bath is heated gradually, with constant stirring if using a liquid bath, to ensure uniform temperature distribution. The rate of heating should be slow, approximately 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has liquefied is recorded as the end of the melting range.
- Purity Indication: A sharp melting point range (typically 0.5-1 °C) is indicative of a pure compound. A broad melting point range suggests the presence of impurities.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

Methodology 1: Distillation Method (for atmospheric pressure)

This method is suitable when a sufficient quantity of the substance is available.

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a distilling flask, a condenser, a receiving flask, and a thermometer. The thermometer bulb should be positioned just below the side arm of the distilling flask to accurately measure the temperature of the vapor.
- **Procedure:** The **3,4,5-Trimethylaniline** sample is placed in the distilling flask along with boiling chips to ensure smooth boiling. The flask is heated, and as the liquid boils, the vapor rises and enters the condenser.
- **Observation:** The temperature is recorded when it becomes constant. This stable temperature, at which the liquid and vapor are in equilibrium, is the boiling point.

Methodology 2: Thiele Tube Method (for small quantities and reduced pressure)

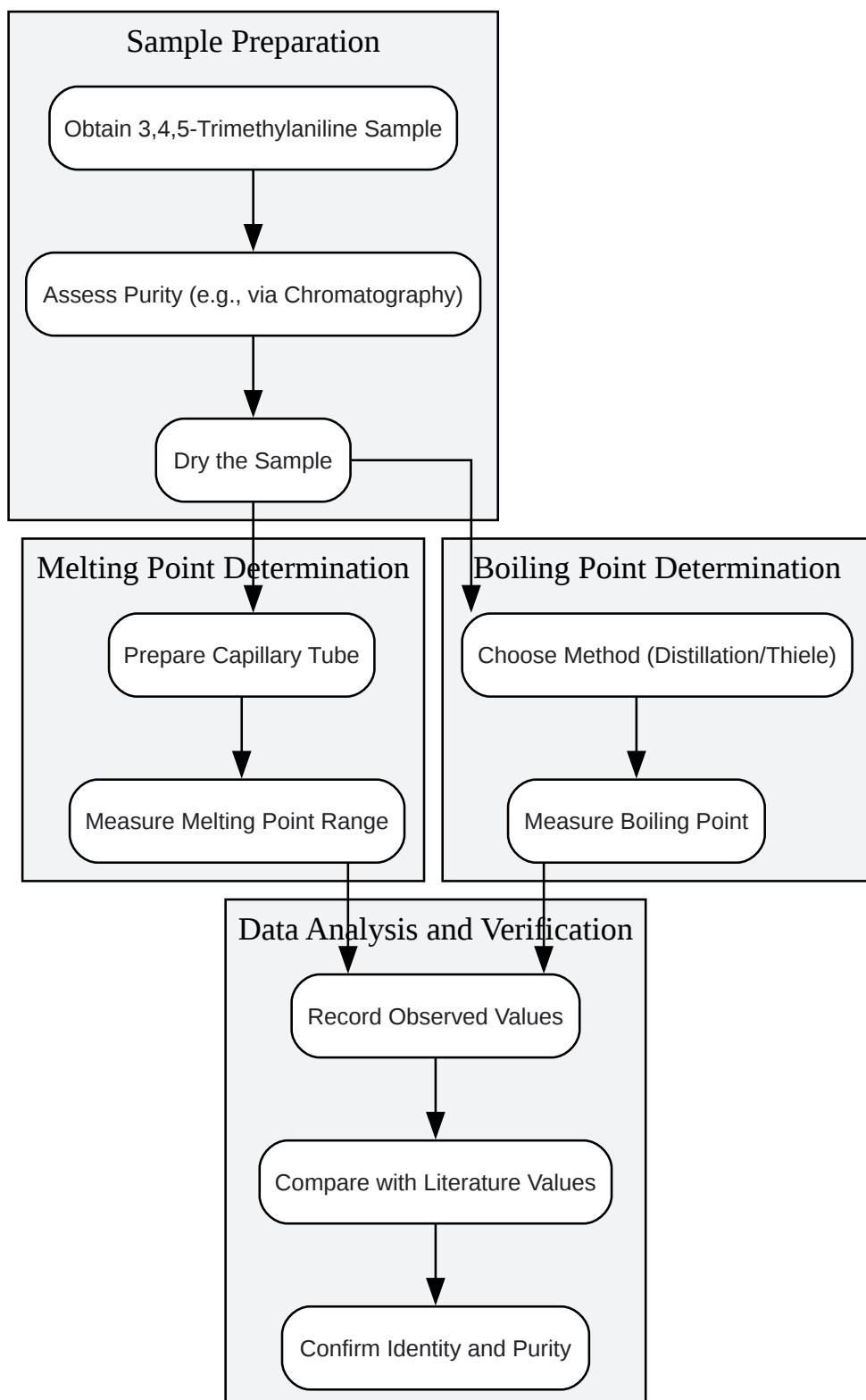
This micro method is ideal for determining the boiling point with a small amount of sample.

- **Sample Preparation:** A small amount of **3,4,5-Trimethylaniline** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end submerged in the liquid.
- **Apparatus Setup:** The test tube is attached to a thermometer and placed in a Thiele tube containing a heating oil.
- **Heating:** The Thiele tube is gently heated. As the temperature rises, the air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- **Observation at Boiling Point:** As the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube.
- **Cooling and Measurement:** The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to be drawn back into the capillary tube.

- Reduced Pressure Determination: For determining the boiling point at a reduced pressure (e.g., 16 Torr), the Thiele tube setup can be enclosed in a system connected to a vacuum pump and a manometer to maintain the desired pressure. The procedure remains the same, but the observed boiling point will be lower than at atmospheric pressure.

Workflow and Visualization

The following diagram illustrates the logical workflow for the experimental determination and verification of the physical properties of a chemical compound like **3,4,5-Trimethylaniline**.

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Workflow for Physical Property Determination

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